Comparative Guide: PC61BM vs. PC71BM in Low-Bandgap Polymer Solar Cells

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Compound of Interest

Compound Name:	*(6,6)-phenyl-C61 Methyl-hexanoate*
CAS No.:	*1242279-48-6*
Cat. No.:	*B1173787*

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Executive Summary

Verdict: For low-bandgap (LBG) polymer solar cells (e.g., PTB7, PTB7-Th/PCE10), PC71BM is the superior acceptor, typically yielding 15–20% higher Power Conversion Efficiency (PCE) than PC61BM.

While PC61BM is the standard for high-bandgap polymers (like P3HT), it creates a "spectral valley" when paired with LBG polymers due to its poor absorption in the visible region. PC71BM addresses this through its ellipsoidal symmetry, which enables optical transitions forbidden in the spherical C60 core, significantly boosting Short-Circuit Current (

). However, this comes at a higher material cost, necessitating a strategic evaluation of the cost-to-efficiency ratio for large-scale applications.

Mechanistic Deep Dive: The Symmetry Breaker

To understand the efficiency gap, one must look beyond the LUMO levels and examine the quantum mechanical selection rules governing optical absorption.

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Symmetry and Optical Transitions

- PC61BM (C60 Core): Possesses truncated icosahedral symmetry (

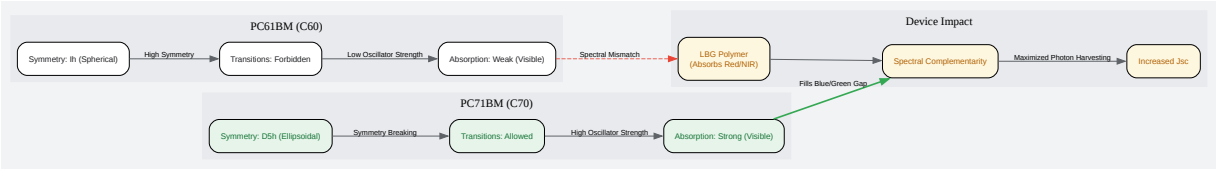
). In this highly symmetric state, the lowest energy HOMO-LUMO transitions are dipole-forbidden. This results in weak absorption across the visible spectrum (400–700 nm).[1]

- PC71BM (C70 Core): Possesses ellipsoidal symmetry (

). The reduction in symmetry relaxes the selection rules, making the lowest energy transitions dipole-allowed. This creates a strong absorption profile in the blue-green region (400–600 nm), which perfectly complements the red/NIR absorption of LBG polymers.

Visualization: Optical & Electronic Pathway

The following diagram illustrates the fundamental difference in photon harvesting and charge generation between the two acceptors.



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Figure 1: Comparative mechanism of optical absorption. PC71BM fills the "green gap" left by LBG polymers, leading to higher current generation.

Performance Analysis: Data & Metrics

Quantitative Comparison (PTB7 System)

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The following table summarizes average performance metrics for PTB7-based devices, a standard reference for LBG systems.

Parameter	PTB7 : PC61BM	PTB7 : PC71BM	% Improvement
(V)	0.70 – 0.72	0.72 – 0.74	~2% (Marginal)
(mA/cm²)	12.5 – 13.5	15.0 – 17.0	~20% (Significant)
Fill Factor (FF)	60 – 65%	65 – 70%	~8%
PCE (%)	5.5 – 6.2%	7.4 – 8.5%	~30%
Solubility	Moderate	High	Better Morphology Control

Data aggregated from Liang et al. (2010) and subsequent optimization studies.

Key Performance Drivers

- Short-Circuit Current (

  ): This is the primary differentiator. PC71BM contributes significantly to the photocurrent by absorbing high-energy photons that the polymer misses.

- Miscibility & Morphology: PC71BM generally exhibits better solubility in chlorobenzene (CB) and dichlorobenzene (DCB). However, it requires careful morphology engineering. The use of solvent additives like 1,8-diiodooctane (DIO) is more critical for PC71BM blends to prevent excessive aggregation and ensure efficient exciton dissociation.

- Electronic Levels: The LUMO energy levels of PC61BM and PC71BM are very similar (~3.9 eV to 4.0 eV). Consequently, the Open-Circuit Voltage (

  ), which is proportional to the difference between the Polymer HOMO and Acceptor LUMO, remains largely unchanged.

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Experimental Protocol: Fabrication of PTB7:PC71BM Devices

Objective: Fabricate a high-efficiency inverted solar cell structure: ITO / ZnO / PTB7:PC71BM / MoO3 / Ag.

Materials Checklist

- Donor: PTB7 or PTB7-Th (PCE10).
- Acceptor: PC71BM (>99% purity).
- Solvent: Chlorobenzene (CB) or o-Dichlorobenzene (o-DCB).
- Additive: 1,8-Diiodooctane (DIO) - Crucial for PC71BM.
- Interlayers: Zinc Acetate dihydrate (for ZnO), MoO3 powder.

Step-by-Step Workflow

- Solution Preparation (The Critical Step):
  - Ratio: Mix PTB7 and PC71BM in a 1:1.5 weight ratio.
  - Concentration: Total concentration of 25 mg/mL in Chlorobenzene.
  - Additive: Add 3% (v/v) DIO to the solution.
  - Why DIO? PC71BM tends to form large aggregates. DIO selectively dissolves PC71BM, allowing the polymer to crystallize first during drying, creating a finer, interpenetrating network.
  - Stirring: Stir at 70°C for >6 hours (nitrogen atmosphere).
- Substrate Preparation:
  - Clean ITO glass: Detergent

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Water

Acetone

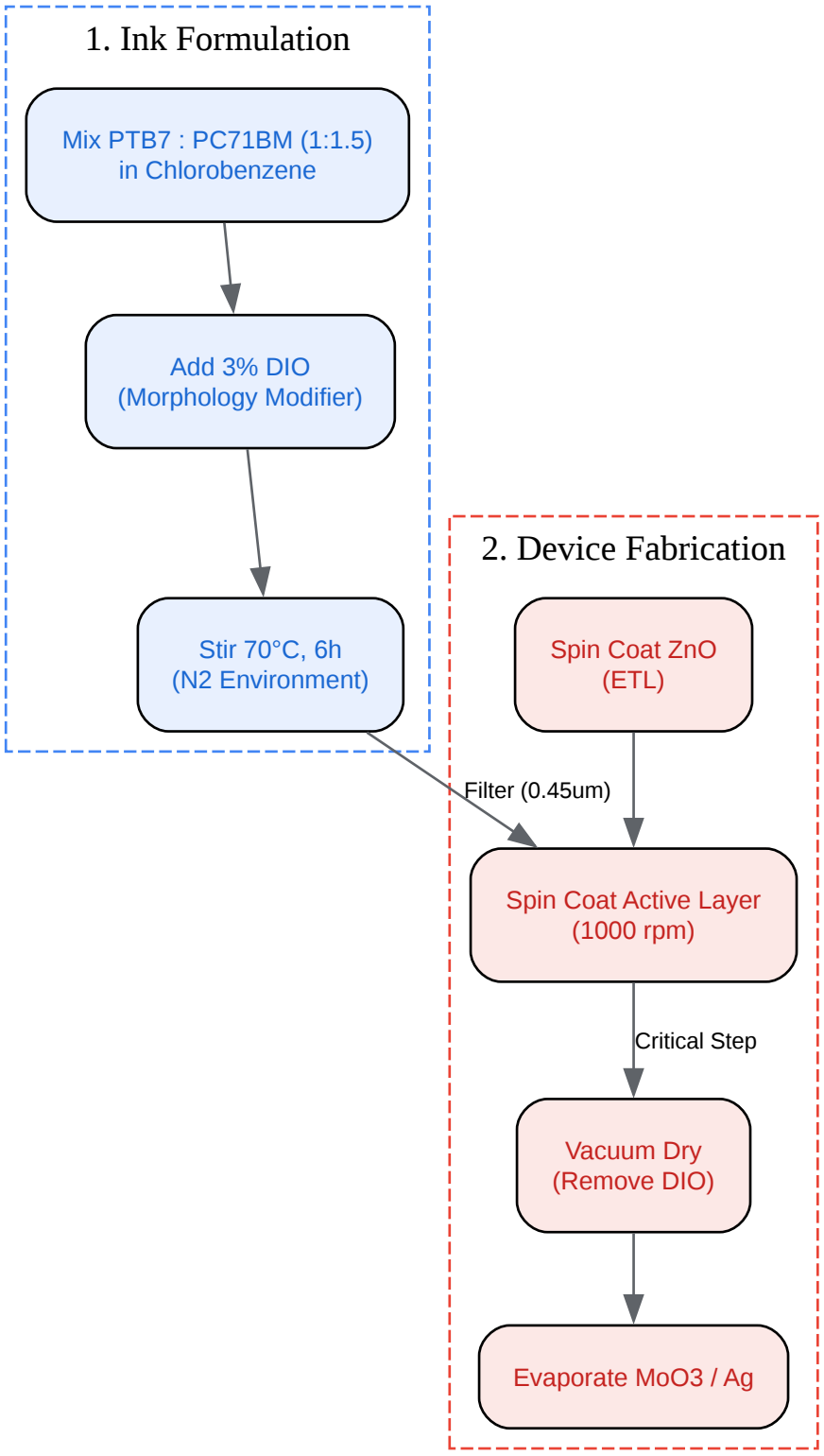
Isopropanol (15 min ultra-sonication each).

- UV-Ozone treat for 20 mins.

- Electron Transport Layer (ZnO):
  - Spin-coat ZnO precursor solution at 4000 rpm.
  - Anneal at 200°C for 30 mins in air.
- Active Layer Deposition:
  - Spin-coat the warm PTB7:PC71BM blend at 1000–1500 rpm (target thickness: ~100 nm).
  - Note: Do not anneal PTB7 films thermally; they are sensitive to heat.
  - Vacuum Drying: Place samples in a vacuum antechamber for 20 mins to remove residual DIO. Failure to remove DIO results in poor FF.
- Top Electrode:
  - Thermally evaporate 10 nm MoO3 (Hole Transport Layer).
  - Thermally evaporate 100 nm Ag.

Process Visualization

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Figure 2: Fabrication workflow highlighting the critical DIO additive and vacuum drying steps.

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Critical Analysis: The Cost-Efficiency Trade-off

While PC71BM is scientifically superior for LBG systems, the economic reality is distinct.

- Purification Cost: C70 is far less abundant in fullerene soot than C60. Isolating and purifying PC71BM requires more intensive HPLC (High-Performance Liquid Chromatography) cycling, often making it 2–3x more expensive than PC61BM.
- When to use PC61BM:
  - In High-Bandgap systems (e.g., P3HT) where the polymer absorbs the visible light efficiently, the extra absorption of PC71BM is redundant.
  - In preliminary optimization of new polymers where cost is a constraint and relative trends are more important than absolute max efficiency.
- When to use PC71BM:
  - In Low-Bandgap systems (PTB7, PCE10, PDPP3T) where maximizing

    is the goal.
  - For high-impact publications where state-of-the-art efficiency is required.

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